

# Navigating the Landscape of $\gamma$ -Nonalactone and its Deuterated Analogs: A Technical Guide

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## Compound of Interest

Compound Name: 5-Pentylidihydrofuran-2(3H)-one-d<sub>4</sub>

Cat. No.: B12372277

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

This technical guide provides an in-depth overview of 5-Pentylidihydrofuran-2(3H)-one, commonly known as  $\gamma$ -nonalactone. While the primary focus of this document is the readily available non-deuterated form (CAS No. 104-61-0), we also address the synthesis and application of its deuterated analogs, which are invaluable tools in modern research, particularly in metabolism and pharmacokinetic studies. A specific CAS number for **5-Pentylidihydrofuran-2(3H)-one-d<sub>4</sub>** could not be identified at the time of this publication; however, an internal identifier from a commercial supplier has been noted.

$\gamma$ -Nonalactone is a naturally occurring lactone found in various fruits and fermented products, contributing a characteristic coconut-like aroma.[1][2] Beyond its use in the flavor and fragrance industry, its biological activities and those of related  $\gamma$ -lactones are of growing interest in the field of drug development.[3] This guide consolidates key chemical and physical data, experimental protocols, and relevant biological information to support ongoing and future research endeavors.

## Core Data Presentation

### Chemical and Physical Properties of $\gamma$ -Nonalactone

A comprehensive summary of the key chemical and physical properties of  $\gamma$ -nonalactone (CAS No. 104-61-0) is presented in the tables below. This data has been compiled from various reputable sources to provide a solid foundation for experimental design and interpretation.

Table 1: General and Physical Properties

Property	Value	Reference
CAS Number	104-61-0	[4][5]
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O <sub>2</sub>	[5]
Molecular Weight	156.22 g/mol	[5]
Appearance	Colorless to pale straw-yellow liquid	[5]
Odor	Coconut-like, fruity	[6][7]
Boiling Point	Not specified	
Melting Point	Not specified	
Density	Not specified	
Solubility	Sparingly soluble in water; soluble in non-polar solvents	[8]

Table 2: Spectroscopic and Chromatographic Data

Property	Value	Reference
<sup>1</sup> H NMR	Key signals at 2857 cm <sup>-1</sup> to 2954 cm <sup>-1</sup> (C-H), 1774 cm <sup>-1</sup> (C=O), 1180 cm <sup>-1</sup> (C-O)	[6]
Mass Spectrum (m/z)	Not specified	
Refractive Index	Not specified	

Table 3: Synonyms and Alternative Names

**Synonym**

γ-Nonalactone

Aldehyde C-18

Coconut aldehyde

4-Hydroxynonanoic acid γ-lactone

Nonan-1,4-olide

Prunolide

## Experimental Protocols

### Synthesis of γ-Nonalactone

A common method for the synthesis of γ-nonalactone involves the reaction of heptanal and malonic acid.[6]

Materials:

- Heptanal
- Malonic acid
- Triethylamine
- Ethyl ether
- Cold concentrated HCl
- 85% H<sub>2</sub>SO<sub>4</sub>
- Sodium bicarbonate

Procedure:

- Combine heptanal (6.70 mL), malonic acid (5.20 g), and triethylamine (10.0 mL) in a flask and heat.

- Separate the product using ethyl ether (30 mL) and cold concentrated HCl (8 mL in 25 g of ice).
- Wash the organic layer with water and dry it.
- Add 85% H<sub>2</sub>SO<sub>4</sub> (10.0 mL) and heat for one hour.
- Pipette the mixture into a solution of 20 g of sodium bicarbonate in 90 mL of water.
- Separate the product with ethyl ether, wash with water, and distill to obtain  $\gamma$ -nonalactone.

## Synthesis of a Deuterated $\gamma$ -Nonalactone Analog ( $^2\text{H}_2^{13}\text{C}_2$ - $\gamma$ -Nonalactone)

A recent study by Miller et al. (2023) details the synthesis of a novel isotopically labeled standard,  $^2\text{H}_2^{13}\text{C}_2$ - $\gamma$ -nonalactone, for quantification in wine samples.<sup>[9]</sup> This protocol is highly relevant for researchers needing a stable isotope-labeled internal standard for mass spectrometry-based assays.

### Key Steps:

- Synthesis of  $^{13}\text{C}_2$ -Ethyl bromoacetate:  $^{13}\text{C}_2$ -bromoacetic acid is esterified in dry ethanol with a catalytic amount of sulfuric acid.
- Wittig Olefination: Heptaldehyde is reacted with the ylide generated from  $^{13}\text{C}_2$ -ethyl bromoacetate to introduce the  $^{13}\text{C}$  labels.
- Deuteration: The double bond is reduced using a deuterium source to introduce the  $^2\text{H}$  labels.
- Lactonization: The resulting deuterated and  $^{13}\text{C}$ -labeled ethyl 4-hydroxynonanoate is hydrolyzed and cyclized to form  $^2\text{H}_2^{13}\text{C}_2$ - $\gamma$ -nonalactone.

For the detailed, step-by-step protocol, readers are encouraged to consult the original publication.<sup>[9]</sup>

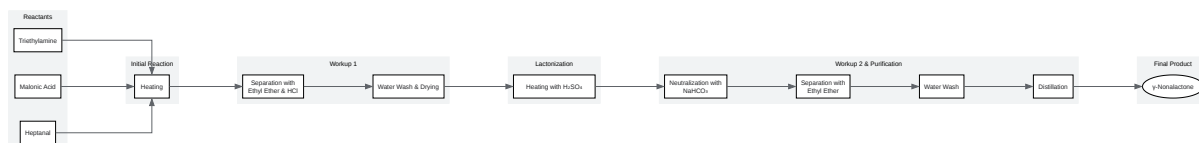
## Biological Activity and Relevance in Drug Development

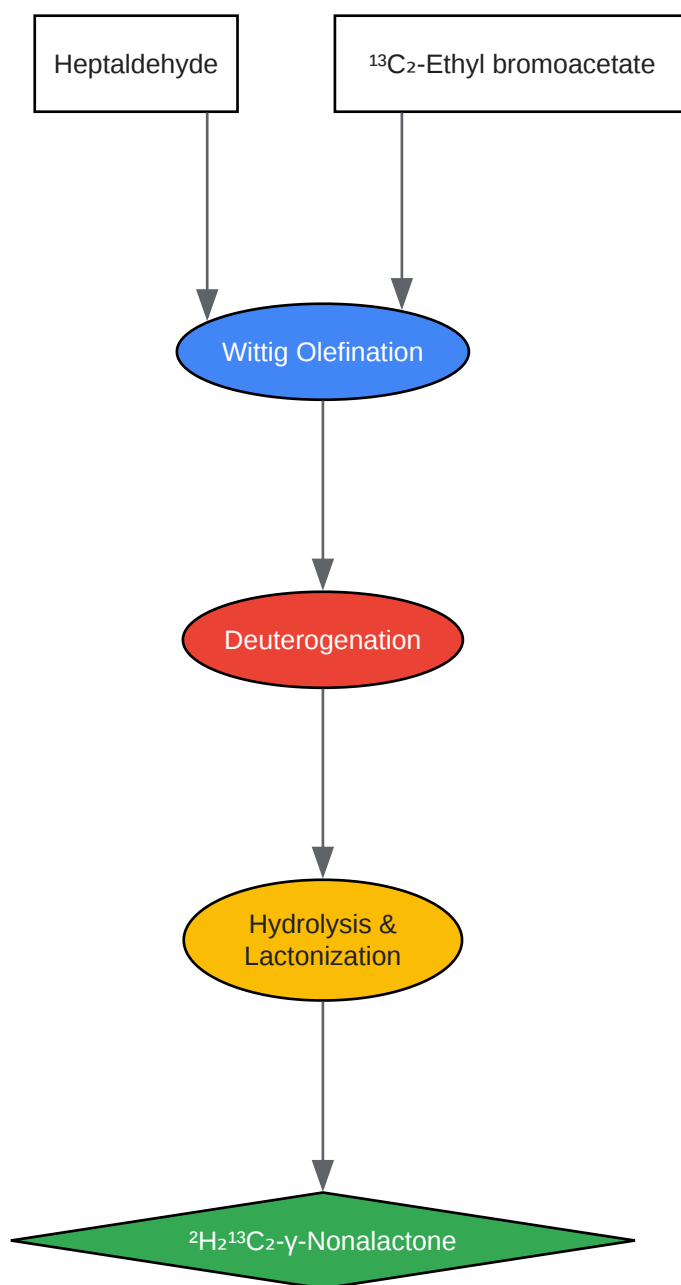
While  $\gamma$ -nonalactone is primarily known for its sensory properties, studies on related  $\gamma$ -lactones suggest a range of biological activities that may be of interest to drug development professionals.<sup>[3]</sup>

- **Neurological Effects:** Some  $\gamma$ -lactones have been investigated for their psychopharmacological and neurochemical impacts.<sup>[3]</sup>
- **Antimicrobial Properties:** Lactones can play a role in regulating antibiotic production and differentiation in certain bacterial species.<sup>[3]</sup>
- **Toxicity Profile:** Toxicological studies on  $\gamma$ -nonalactone have been conducted. It is reported to be a mutagen and a severe skin irritant in some assays, while other studies indicate low toxicity upon oral administration in animal models.<sup>[10]</sup> It is not found to be a skin irritant or sensitizer in humans at typical exposure levels.<sup>[10]</sup>

## Mandatory Visualizations

## Logical Workflow for $\gamma$ -Nonalactone Synthesis





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